

Application Notes and Protocols for [3-(2-Pyrimidinyloxy)phenyl]methanol

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Compound of Interest

Compound Name:	[3-(2-Pyrimidinyloxy)phenyl]methanol
Cat. No.:	B1303014

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the handling, storage, and potential application of **[3-(2-Pyrimidinyloxy)phenyl]methanol**. The information is compiled to ensure safe laboratory practices and to provide a framework for its use in a research setting.

Section 1: Chemical and Physical Properties

[3-(2-Pyrimidinyloxy)phenyl]methanol is a chemical compound intended for research use only. Below is a summary of its key properties.

Property	Value
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₂
Molecular Weight	202.21 g/mol
CAS Number	82440-25-3
Appearance	White to off-white solid
Melting Point	147-150 °C
Purity	Varies by supplier; refer to the Certificate of Analysis

Section 2: Safety, Handling, and Storage Protocols

Due to the limited toxicological data available for this compound, it should be handled with care, following standard laboratory safety procedures.

Personal Protective Equipment (PPE)

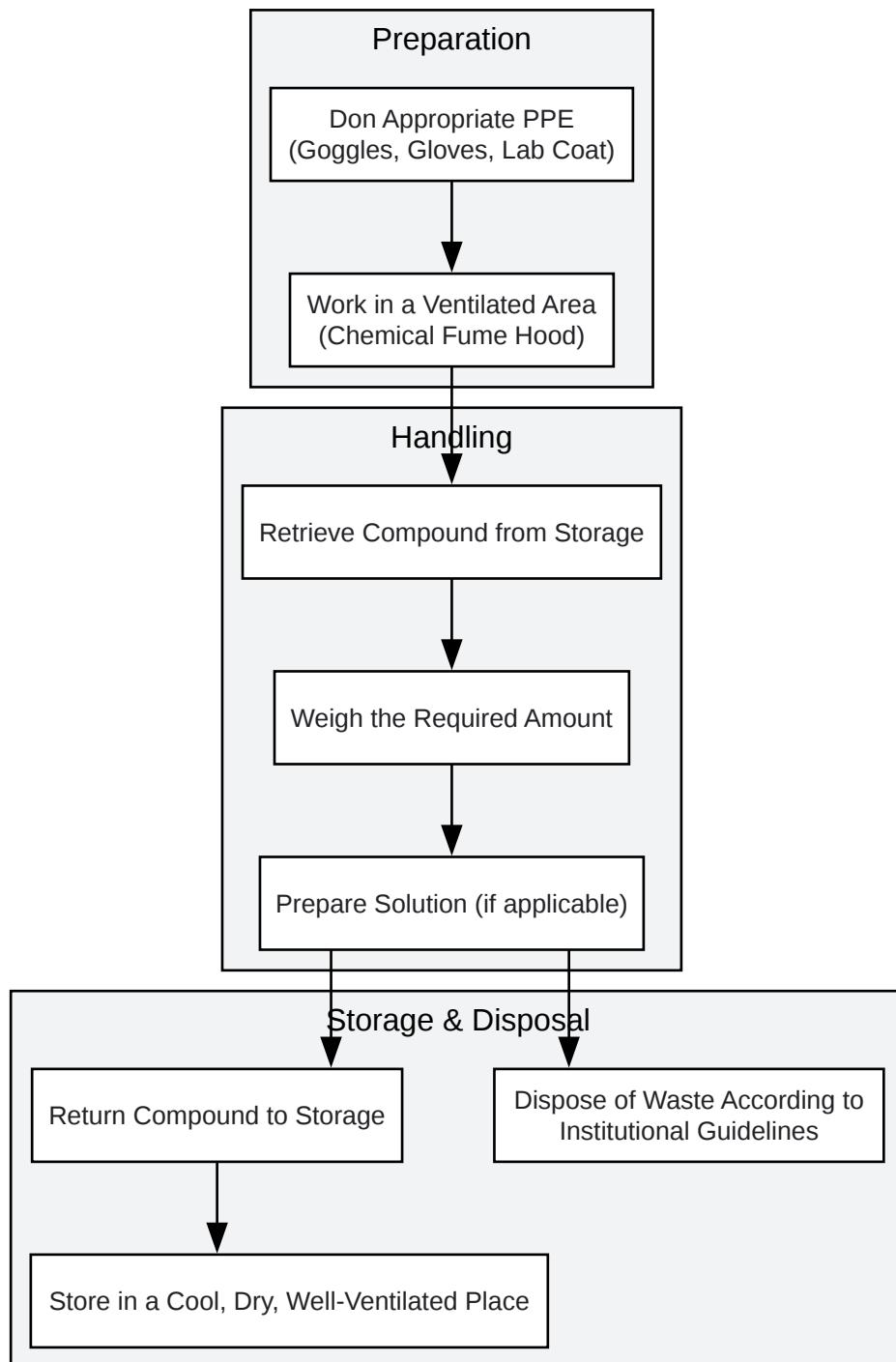
Proper PPE is mandatory when handling **[3-(2-Pyrimidinyloxy)phenyl]methanol** to minimize exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile, neoprene). Change gloves immediately if they become contaminated.
- Body Protection: A flame-retardant lab coat should be worn and fully buttoned.[\[1\]](#) Full-length pants and closed-toe shoes are also required.
- Respiratory Protection: If working with the compound as a powder or in a way that generates dust or aerosols, use a NIOSH-approved respirator. All handling of the solid compound should be done in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)[\[2\]](#)

Handling and Storage Workflow

The following diagram outlines the recommended workflow for the safe handling and storage of **[3-(2-Pyrimidinyloxy)phenyl]methanol**.

Safe Handling and Storage Workflow

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Caption: Workflow for safe handling and storage.

Storage Conditions

Store **[3-(2-Pyrimidinyloxy)phenyl]methanol** in a tightly sealed container in a cool, dry, and well-ventilated area.^[2] Keep it away from incompatible materials such as strong oxidizing agents. The recommended storage temperature is typically between 2°C and 8°C.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Spill and Disposal Procedures

In case of a spill, wear appropriate PPE and absorb the spill with an inert material (e.g., vermiculite, sand).^[2] Collect the material in a sealed container for disposal. All waste materials should be disposed of in accordance with local, state, and federal regulations.^[4] Do not allow the chemical to enter drains or waterways.^[2]

Section 3: Representative Experimental Protocol

Disclaimer: As there are no specific published experimental protocols for **[3-(2-Pyrimidinyloxy)phenyl]methanol**, the following is a representative protocol for assessing the *in vitro* cytotoxicity of a novel compound using a standard MTT assay. This protocol should be adapted and optimized based on the specific research objectives.

Objective

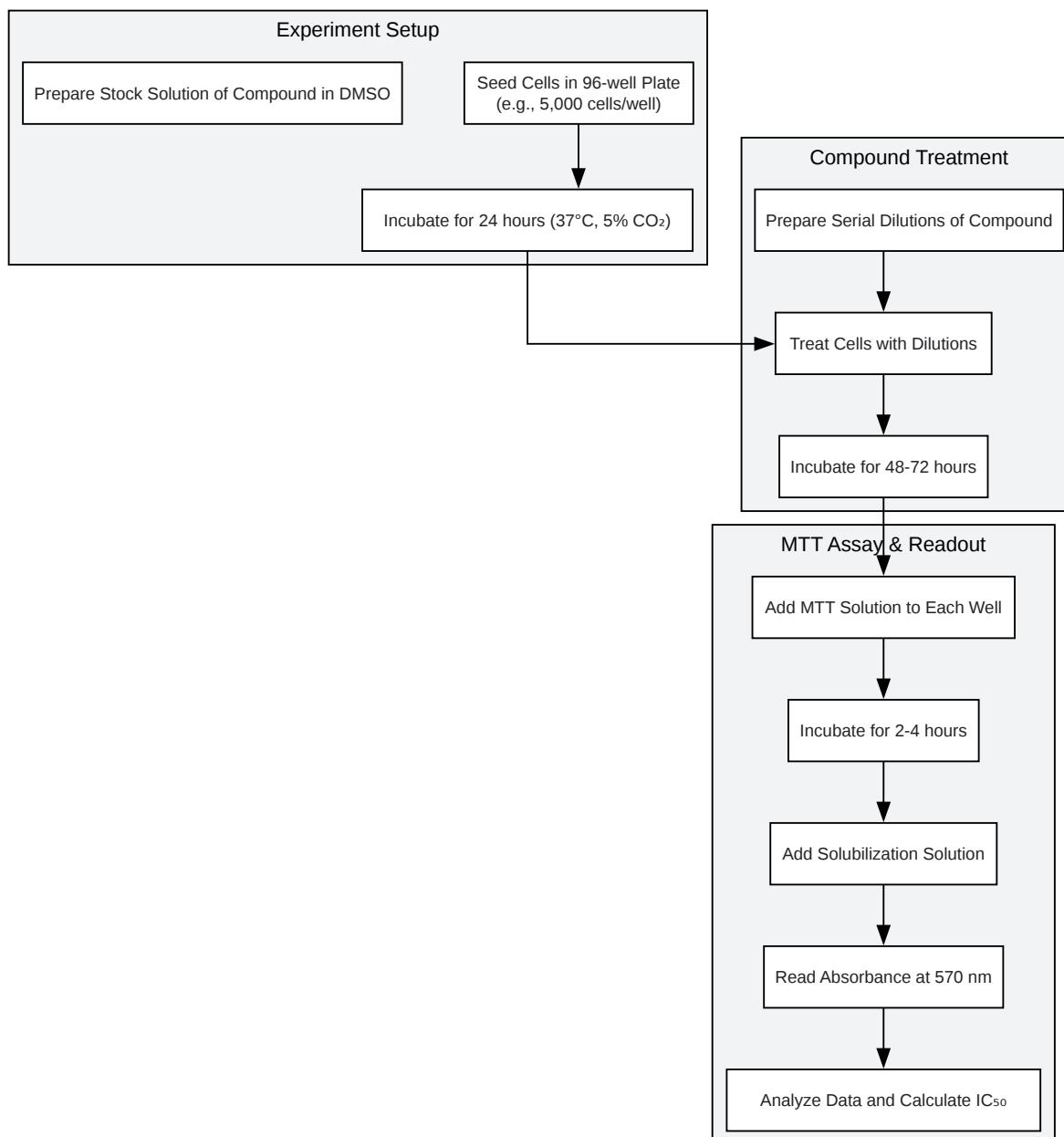
To determine the half-maximal inhibitory concentration (IC_{50}) of **[3-(2-Pyrimidinyloxy)phenyl]methanol** on a selected cancer cell line (e.g., HeLa, MCF-7).

Materials

- **[3-(2-Pyrimidinyloxy)phenyl]methanol**
- Dimethyl sulfoxide (DMSO, sterile)
- Selected cancer cell line
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Phosphate-buffered saline (PBS, sterile)
- Trypsin-EDTA
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl)
- Multi-well plate reader

Experimental Workflow Diagram

Representative MTT Assay Workflow

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Caption: Workflow for a representative MTT assay.

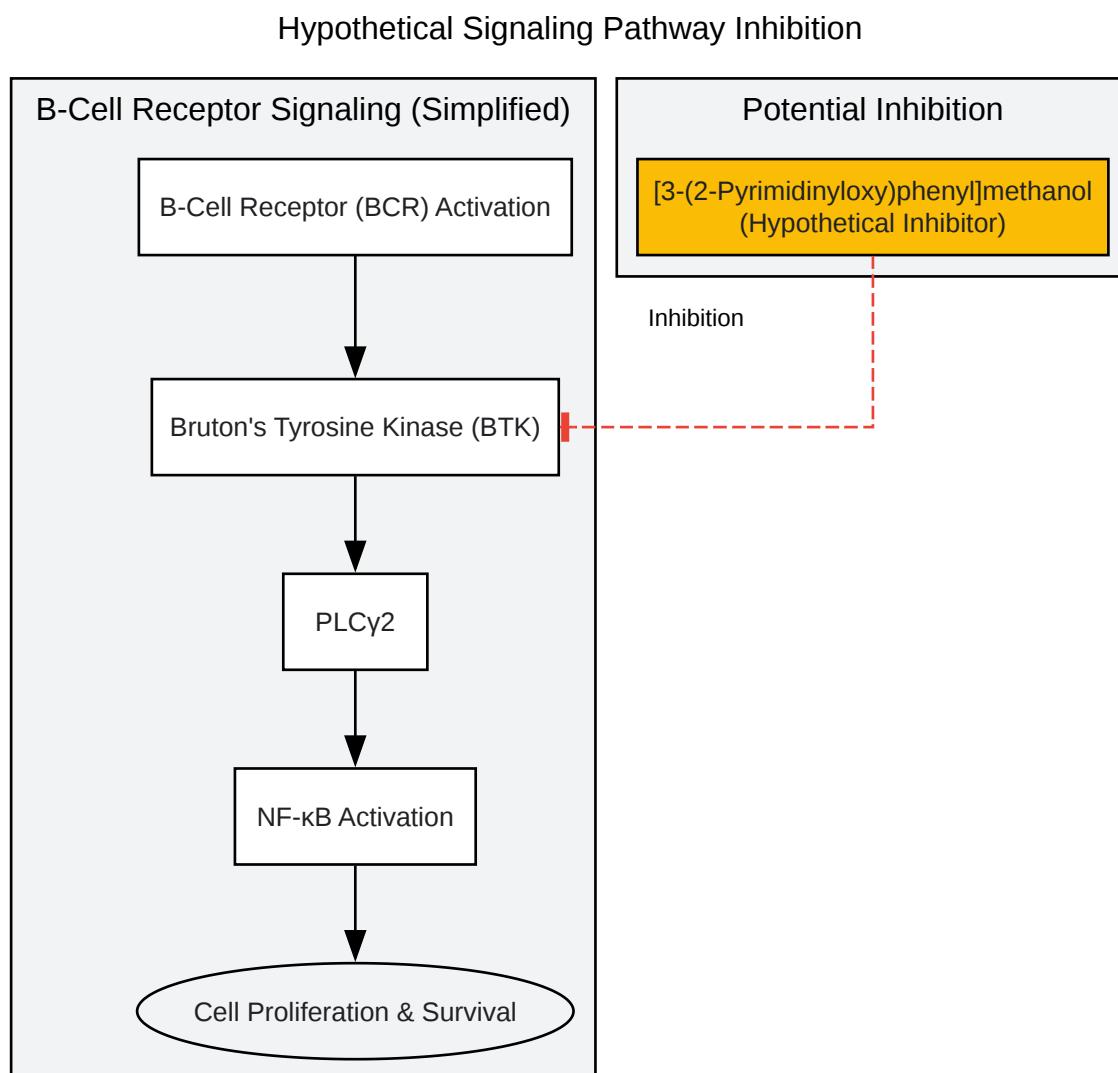
Step-by-Step Procedure

- Stock Solution Preparation: Prepare a 10 mM stock solution of **[3-(2-Pyrimidinyloxy)phenyl]methanol** in sterile DMSO.
- Cell Seeding: Seed the selected cancer cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium. Incubate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the compound from the stock solution in complete medium. The final concentrations may range from 0.1 μ M to 100 μ M. Remove the old medium from the cells and add 100 μ L of the medium containing the different concentrations of the compound. Include vehicle control (DMSO) and untreated control wells.
- Incubation: Incubate the plate for 48 to 72 hours at 37°C in a 5% CO₂ incubator.
- MTT Assay:
 - Add 10 μ L of the 5 mg/mL MTT solution to each well.
 - Incubate the plate for 2-4 hours at 37°C.
 - Carefully remove the medium and add 100 μ L of the solubilization solution to each well to dissolve the formazan crystals.
- Data Acquisition: Read the absorbance of the wells at 570 nm using a multi-well plate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the cell viability against the compound concentration and determine the IC₅₀ value using appropriate software (e.g., GraphPad Prism).

Section 4: Potential Signaling Pathways

The pyrimidine scaffold is present in numerous biologically active molecules, including kinase inhibitors. While the specific biological target of **[3-(2-Pyrimidinyloxy)phenyl]methanol** is not documented, compounds with a 2-phenyl pyrimidine core have been investigated as inhibitors of Bruton's tyrosine kinase (BTK), a key component of the B-cell receptor signaling pathway.

The diagram below illustrates a simplified, hypothetical signaling pathway that could be investigated.



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Caption: Hypothetical inhibition of the BTK pathway.

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